

Propylidene Phthalide: A Technical Guide to its Solubility Characteristics

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Compound of Interest		
Compound Name:	Propylidene phthalide	
Cat. No.:	B7823277	Get Quote

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Introduction

Propylidene phthalide (CAS 17369-59-4), a naturally occurring lactone, is a significant aroma compound found in celery and lovage. Its distinct warm, spicy, and herbaceous scent profile has led to its widespread use in the flavor and fragrance industries. Beyond its organoleptic properties, understanding its solubility is critical for formulation development, purification processes such as recrystallization, and for assessing its behavior in various biological and chemical systems. This technical guide provides a comprehensive overview of the solubility of **propylidene phthalide** in different solvents, based on currently available data.

Quantitative Solubility Data

The following table summarizes the known quantitative solubility data for **propylidene phthalide**. It is important to note that publicly available data is limited and can be contradictory, highlighting the need for further empirical studies.

Solvent	Temperature	Solubility	Citation
Water	64 °F (17.8 °C)	< 0.1 mg/mL	[1]
Water	25 °C	1087 mg/L (estimated)	[2][3]



Qualitative Solubility Data

Qualitative assessments provide a broader understanding of **propylidene phthalide**'s solubility profile.

Solvent/Solvent Class	Solubility Description	Citation
Water	Insoluble / Very Slightly Soluble	[1][2][3][4]
Ethanol	Soluble	[1][2][3][4][5]
Oils	Soluble	[1][4]
Ether	Soluble	[5]
Organic Solvents	Generally Soluble	[5]

Experimental Protocols: Determination of Equilibrium Solubility

While specific experimental protocols for determining the solubility of **propylidene phthalide** are not extensively detailed in the public domain, a standard methodology for determining equilibrium solubility can be described. The following protocol is a generalized procedure based on established principles of solubility measurement.

Objective: To determine the equilibrium solubility of **propylidene phthalide** in a specific solvent at a controlled temperature.

Materials:

- Propylidene Phthalide (high purity)
- Selected Solvent (analytical grade)
- Temperature-controlled shaker or incubator
- Analytical balance



- Centrifuge
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
 or Gas Chromatography (GC) system.
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of propylidene phthalide to a known volume of the selected solvent in a sealed container (e.g., a screw-cap vial). The presence of undissolved solid is crucial to ensure equilibrium is reached.
 - Place the container in a temperature-controlled shaker set to the desired temperature.
 - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary studies may be required to determine the time to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, allow the suspension to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed. For viscous solvents, a positive displacement pipette is recommended.
 - Immediately filter the collected supernatant through a syringe filter to remove any remaining undissolved microparticles.
 - Dilute the filtered solution with a suitable solvent to a concentration within the calibration range of the analytical method.
- Quantification:

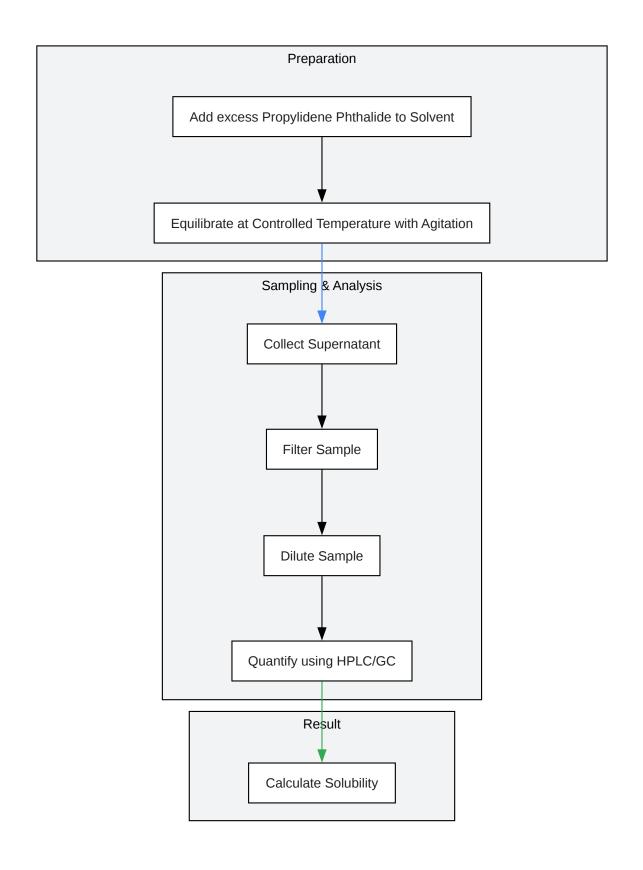


- Analyze the diluted sample using a validated HPLC or GC method to determine the concentration of propylidene phthalide.
- A calibration curve prepared with known concentrations of propylidene phthalide should be used for accurate quantification.
- Data Analysis:
 - Calculate the solubility of propylidene phthalide in the solvent at the specified temperature based on the measured concentration and the dilution factor. The results are typically expressed in units such as g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of solubility.





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Caption: Generalized workflow for determining the equilibrium solubility of a compound.



Conclusion

This guide consolidates the available solubility data for **propylidene phthalide**, providing a valuable resource for researchers and formulation scientists. The provided data indicates that **propylidene phthalide** exhibits poor solubility in water and good solubility in organic solvents like ethanol and oils. The lack of extensive, publicly available quantitative data across a range of solvents and temperatures underscores an area for future research. The generalized experimental protocol and workflow diagram offer a foundational methodology for conducting such studies, which would be invaluable for expanding our understanding of this important aroma compound's physicochemical properties.

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References

- 1. scent.vn [scent.vn]
- 2. 3-propylidene phthalide [thegoodscentscompany.com]
- 3. 3-propylidene phthalide [perflavory.com]
- 4. Food safety and quality: details [fao.org]
- 5. CAS 17369-59-4: Propylidenephthalide | CymitQuimica [cymitquimica.com]
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